

Essential Safety and Operational Guide for 4-amino-N-methylbenzamide

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Compound of Interest

Compound Name: 4-amino-N-methylbenzamide

Cat. No.: B160978

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This guide provides critical safety, logistical, and operational information for the handling and disposal of **4-amino-N-methylbenzamide**, a chemical compound used in various research and development applications. Adherence to these protocols is paramount for ensuring a safe laboratory environment and mitigating potential risks to researchers, scientists, and drug development professionals.

Hazard Identification and Safety Precautions:

4-amino-N-methylbenzamide is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#) It is crucial to handle this compound with appropriate engineering controls and personal protective equipment to minimize exposure.

Quantitative Data Summary

The following table summarizes the key quantitative data for **4-amino-N-methylbenzamide**:

Property	Value	Reference
CAS Number	6274-22-2	[1]
Molecular Formula	C8H10N2O	[1]
Molecular Weight	150.18 g/mol	
Appearance	White to light yellow to light orange powder to crystal	[2]
Melting Point	178.0 to 184.0 °C	[2]
Purity	>98.0%	[2]

Hazard Statements: H302, H315, H319, H335[\[1\]](#)

Precautionary Statements: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362+P364, P403+P233, P405, P501[\[1\]](#)

Operational Plan: Handling and Disposal

This section outlines the step-by-step procedures for the safe handling and disposal of **4-amino-N-methylbenzamide**.

Engineering Controls

- Ventilation: Always handle **4-amino-N-methylbenzamide** in a well-ventilated area.[\[1\]](#) A certified chemical fume hood is the primary engineering control to minimize inhalation exposure.[\[3\]](#)
- Eye Wash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[4\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against exposure.

Protection Level	Equipment	Purpose
Eye and Face Protection	Chemical splash goggles and face shield	Goggles protect against splashes; a face shield offers broader protection.[3]
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes.[3]
Body Protection	Flame-resistant laboratory coat	To protect skin and personal clothing from contamination.[3]
Foot Protection	Closed-toe, chemical-resistant shoes	To protect feet from spills.[3]
Respiratory Protection	NIOSH-approved respirator	Required when working outside a fume hood or if engineering controls are insufficient.[3]

Step-by-Step Handling Protocol

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Don all required PPE before entering the handling area.
- Weighing:
 - Weigh the solid compound inside a chemical fume hood or a ventilated balance enclosure to avoid generating dust.[1]
- Dissolving:
 - If preparing a solution, add the solid **4-amino-N-methylbenzamide** to the solvent slowly to prevent splashing.

- During Use:
 - Avoid all personal contact, including inhalation.[[1](#)]
 - Do not eat, drink, or smoke when using this product.[[1](#)]
 - Keep the container tightly closed when not in use.[[1](#)]
- After Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[[1](#)]
 - Contaminated clothing should be removed and laundered before reuse.[[1](#)]

Emergency Procedures

- Eye Contact: Immediately flush eyes with fresh running water for at least 15 minutes, keeping eyelids open. Seek medical attention without delay.[[1](#)]
- Skin Contact: Flush skin and hair with running water and soap if available. Seek medical attention if irritation occurs.[[1](#)]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[[1](#)]
- Ingestion: Rinse mouth and immediately give a glass of water. Contact a poison control center or doctor if you feel unwell.[[1](#)]

Disposal Plan

All waste containing **4-amino-N-methylbenzamide** must be treated as hazardous waste.

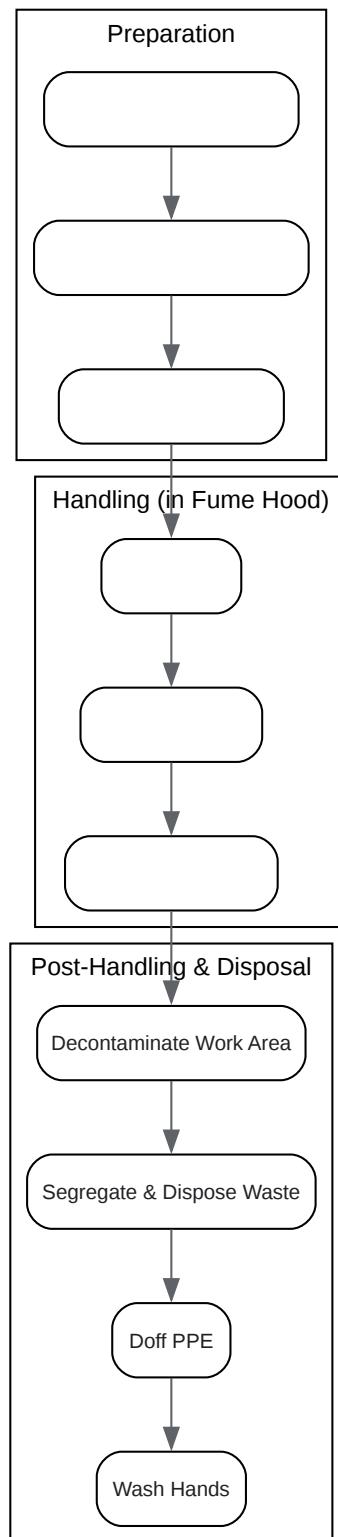
- Solid Waste: Collect solid waste, including contaminated consumables like weighing paper and pipette tips, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **4-amino-N-methylbenzamide** in a labeled, sealed, and appropriate solvent waste container.
- General Guidelines:

- All waste containers must be clearly labeled with the full chemical name and associated hazards.[5]
- Do not mix with incompatible waste streams.[5]
- Store waste in a designated and secure satellite accumulation area.[5]
- Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local regulations.[1]

Experimental Workflow and Safety Decision Making

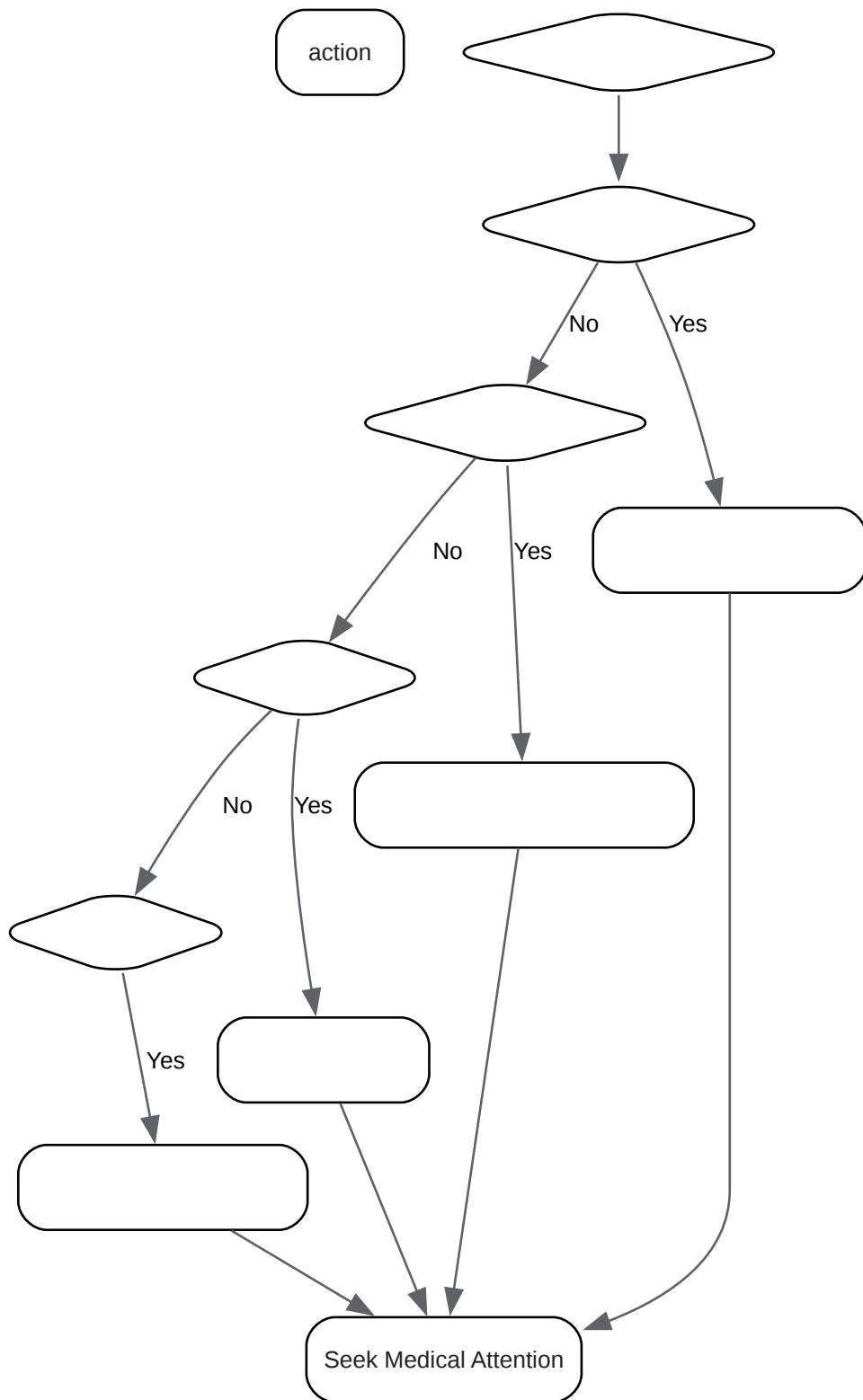
The following diagrams illustrate the procedural workflows for handling **4-amino-N-methylbenzamide**.

Operational Workflow for Handling 4-amino-N-methylbenzamide

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Caption: Operational Workflow for Handling **4-amino-N-methylbenzamide**.

Emergency Response for 4-amino-N-methylbenzamide Exposure



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Caption: Emergency Response Decision Tree.

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